

Safe Handling of Acetyl Bromide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl bromide

Cat. No.: B1214935

[Get Quote](#)

Acetyl bromide (CAS No: 506-96-7) is a colorless, fuming liquid that is highly corrosive and reacts violently with water.^{[1][2][3]} It is a crucial reagent in organic synthesis but demands stringent safety protocols due to its significant hazards. This guide provides essential safety, handling, and emergency information to ensure the well-being of researchers and laboratory personnel.

Hazard Summary

Acetyl bromide is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.^[1] It is classified as a corrosive chemical that can cause severe burns with possible permanent damage.^[2] The vapor is a lachrymator (induces tearing) and an irritant to the respiratory system, potentially causing coughing, shortness of breath, and lung damage.^{[1][2][3]}

Hazard Classification	Description	Source
Corrosivity	Causes severe skin burns and eye damage.[1][4][5] May be corrosive to metals.[1]	Corrosive
Reactivity	Reacts violently with water, steam, and alcohols, releasing corrosive gases.[1][2][3]	Water-Reactive
Inhalation Toxicity	Vapors can irritate the nose, throat, and lungs, causing coughing and shortness of breath.[2]	Toxic
Aquatic Toxicity	Harmful to aquatic life.[1][5]	Environmental Hazard

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Acetyl bromide**. Engineering controls, such as fume hoods, are the primary line of defense, but PPE is essential to protect from direct contact and inhalation.[2]

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear indirect-vent, impact- and splash-resistant chemical goggles.[2] A face shield must be worn in conjunction with goggles to provide full facial protection.[2][5]
Skin/Hands	Chemical-Resistant Gloves	Wear protective gloves.[2][5][6] The exact breakthrough time for specific glove materials is not readily available; consult your safety equipment supplier for recommendations on the most protective material for your specific operation.[2][6]
Body	Chemical-Resistant Apron or Lab Coat	Wear a chemical-resistant apron or a lab coat made of appropriate material. All protective clothing should be clean and put on before work. [2] Immediately remove any contaminated clothing.[1][6]
Respiratory	NIOSH-approved Respirator	Work must be conducted in a certified chemical fume hood. [2][6] If the potential for overexposure exists, use a MSHA/NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode.[2] For fires, a self-contained breathing apparatus (SCBA) is required.[1][5][7]

Exposure Data & Physical Properties

While no official workplace exposure limits have been established by OSHA or NIOSH, this does not imply the substance is harmless.[\[2\]](#)[\[5\]](#) Safe work practices should always be followed to minimize any potential exposure.[\[2\]](#)

Parameter	Value	Notes
Odor Threshold	5.0×10^{-4} ppm	Odor is not a reliable indicator for warning of hazardous exposure levels. [2]
Boiling Point	75 - 77 °C (167 - 171 °F)	[1] [7]
Melting Point	-96 °C (-141 °F)	[1] [7]
IDLH (as Bromine)	3 ppm	Immediately Dangerous to Life and Health. [2]
Workplace Exposure Limits	Not Established	No PEL (OSHA), REL (NIOSH), or TLV (ACGIH) available. [2] [5]

Standard Operating Protocol for Handling Acetyl Bromide

This protocol outlines the essential steps for safely using **Acetyl bromide** in a laboratory setting.

Pre-Handling Preparations

- Area Preparation: Ensure work is conducted in a designated area within a certified chemical fume hood.[\[2\]](#)[\[6\]](#)
- Emergency Equipment: Confirm that an emergency shower and eyewash station are unobstructed and have been recently tested.[\[2\]](#)
- Spill Kit: Have a spill kit ready containing a dry absorbent material such as dry lime, soda ash, or vermiculite. Do not use water or combustible materials.[\[2\]](#)[\[6\]](#)

- PPE Inspection: Inspect all PPE for damage (cracks, tears, holes) before use. Don the required PPE as outlined in the table above.^[2]

Handling and Usage

- Container Handling: Use non-sparking tools to open and close containers.^[2] Keep containers tightly closed when not in use.^{[1][7]}
- Dispensing: Carefully measure and dispense the required amount of **Acetyl bromide**, keeping the container opening away from your face.
- Reaction Setup: When adding **Acetyl bromide** to a reaction, do so slowly and in a controlled manner. Be aware that it reacts violently with water, alcohols, and other incompatible materials.^[2]
- Work Practice: Never work alone. Wash hands thoroughly after handling the substance, even if gloves were worn.^{[1][2]}

Storage and Waste Disposal

- Storage: Store **Acetyl bromide** in its original, tightly sealed, corrosive-resistant container in a cool, dry, well-ventilated, and locked area.^{[1][4][7]} Do not store in metal containers.^[1] It must be stored away from water, moisture, and incompatible substances like oxidizing agents and strong bases.^[2]
- Waste Disposal: Collect all **Acetyl bromide** waste, including contaminated absorbents and disposable labware, in a designated and properly labeled hazardous waste container.^{[4][6]} Do not mix with other waste streams. Dispose of the waste through your institution's environmental health and safety office.^[2]

Emergency Procedures

Immediate and correct response during an emergency is critical.

First Aid Measures

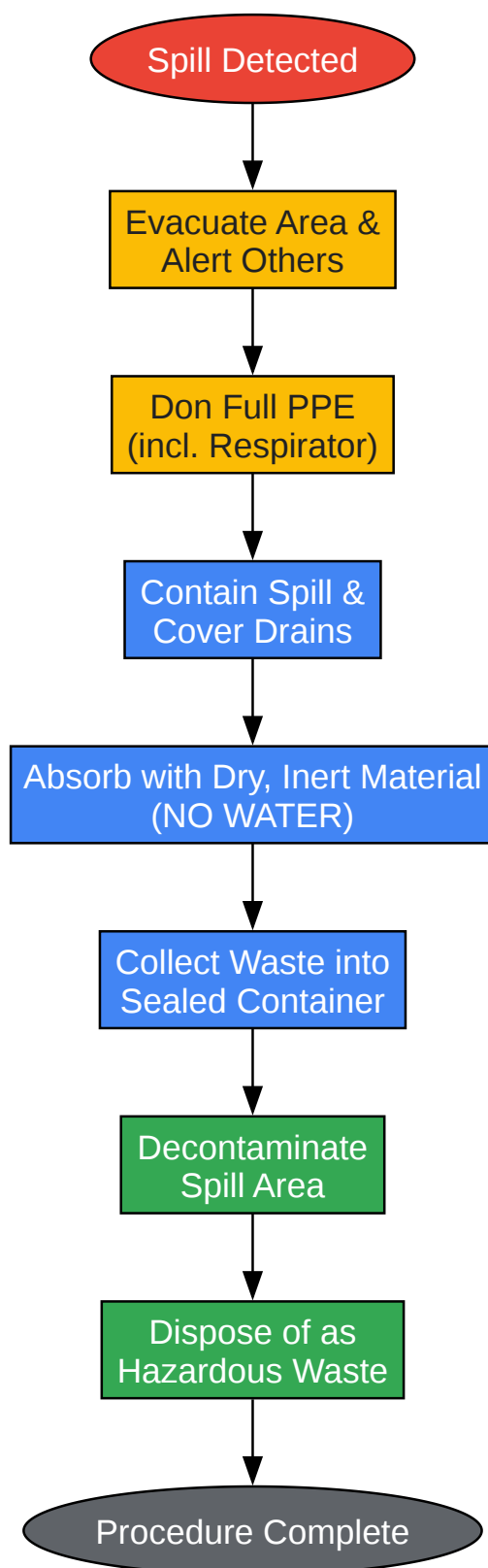
Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air immediately.[1][5] If breathing is difficult or has stopped, provide artificial respiration.[3] Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove all contaminated clothing. [1][5] Flush the affected skin with large amounts of water for at least 15 minutes, using an emergency shower if available.[5][6] Seek immediate medical attention.[1][4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[3][5][6] Remove contact lenses if present and easy to do.[1] Call an ophthalmologist immediately.[1][7]
Ingestion	Do NOT induce vomiting.[1][4][5] Have the conscious victim rinse their mouth and drink one or two glasses of water.[1][7] Seek immediate medical attention.[1][4]

Spill Response Plan

In the event of a spill, follow these steps precisely. The workflow below illustrates the logical sequence of actions.

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the spill area.[1][4]
- Ventilate: Ensure the area is well-ventilated, keeping the fume hood running.[2][4]
- Protect: Don full PPE, including a respirator, before re-entering the area.[4]
- Contain: Cover drains and contain the spill to a small area.[1][7]

- Absorb: Cover the spill with a dry, inert absorbent material like dry lime, soda ash, or vermiculite. NEVER use water or combustible absorbents.[\[2\]](#)[\[6\]](#)
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste container through your institution's hazardous waste program.[\[2\]](#)



[Click to download full resolution via product page](#)

Acetyl Bromide Spill Response Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. nj.gov [nj.gov]
- 3. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 4. lobachemie.com [lobachemie.com]
- 5. aksci.com [aksci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. Acetyl bromide - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Safe Handling of Acetyl Bromide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214935#personal-protective-equipment-for-handling-acetyl-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com